

# Personal protective equipment for handling 3-Cyclohexyl-1-propyne

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## Compound of Interest

Compound Name: 3-Cyclohexyl-1-propyne

Cat. No.: B099756

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## Essential Safety and Handling Guide for 3-Cyclohexyl-1-propyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Cyclohexyl-1-propyne**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Chemical Safety Overview

**3-Cyclohexyl-1-propyne** is a flammable liquid that is harmful if swallowed and can cause serious eye damage<sup>[1]</sup>. It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment to minimize risks.

| Physical and Chemical Properties |                                    |
|----------------------------------|------------------------------------|
| CAS Number                       | 17715-00-3[1]                      |
| Molecular Formula                | C <sub>9</sub> H <sub>14</sub> [1] |
| Molecular Weight                 | 122.21 g/mol [1]                   |
| Appearance                       | Clear Liquid[2]                    |
| Boiling Point                    | 157-158 °C[1]                      |
| Density                          | 0.845 g/mL at 25 °C[1]             |
| Flash Point                      | 35 °C (95 °F) - closed cup[1]      |
| Solubility                       | Slightly soluble in water[3]       |

## Hazard Identification and Personal Protective Equipment (PPE)

Hazard Classifications:

- Flammable liquids - Category 3[1]
- Acute toxicity, Oral - Category 4[1]
- Serious eye damage - Category 1[1]

Signal Word: Danger[1]

Hazard Statements:

- H226: Flammable liquid and vapor[1].
- H302: Harmful if swallowed[1].
- H318: Causes serious eye damage[1].

Required Personal Protective Equipment:

| Protection Type        | Specification  | Rationale  |
|------------------------|--|--|
| Eye Protection         | Chemical splash goggles and a face shield[1][4][5][6]        | To protect against splashes that can cause serious eye damage. A face shield is required when there is a risk of explosion or a significant splash hazard[4][5]. |
| Hand Protection        | Chemical resistant gloves (e.g., Nitrile, Neoprene)[1][4][7] | To prevent skin contact. Glove material should be selected based on compatibility with the chemical and the specific laboratory task[4][7][8].                   |
| Body Protection        | Flame-retardant lab coat[4][9]                               | To protect the skin and clothing from splashes and in case of fire. Lab coats should be fully buttoned[4].   |
| Respiratory Protection | Type ABEK (EN14387) respirator filter or equivalent[1]       | Required when working outside of a fume hood or when engineering controls are insufficient to maintain exposure below permissible limits[4].                     |
| Footwear               | Closed-toe shoes[4][5][9]                                    | To protect feet from spills and falling objects.   |

## Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
  - Work in a well-ventilated chemical fume hood to minimize the accumulation of flammable vapors[9][10][11][12].
  - Ensure a safety shower and eyewash station are readily accessible.

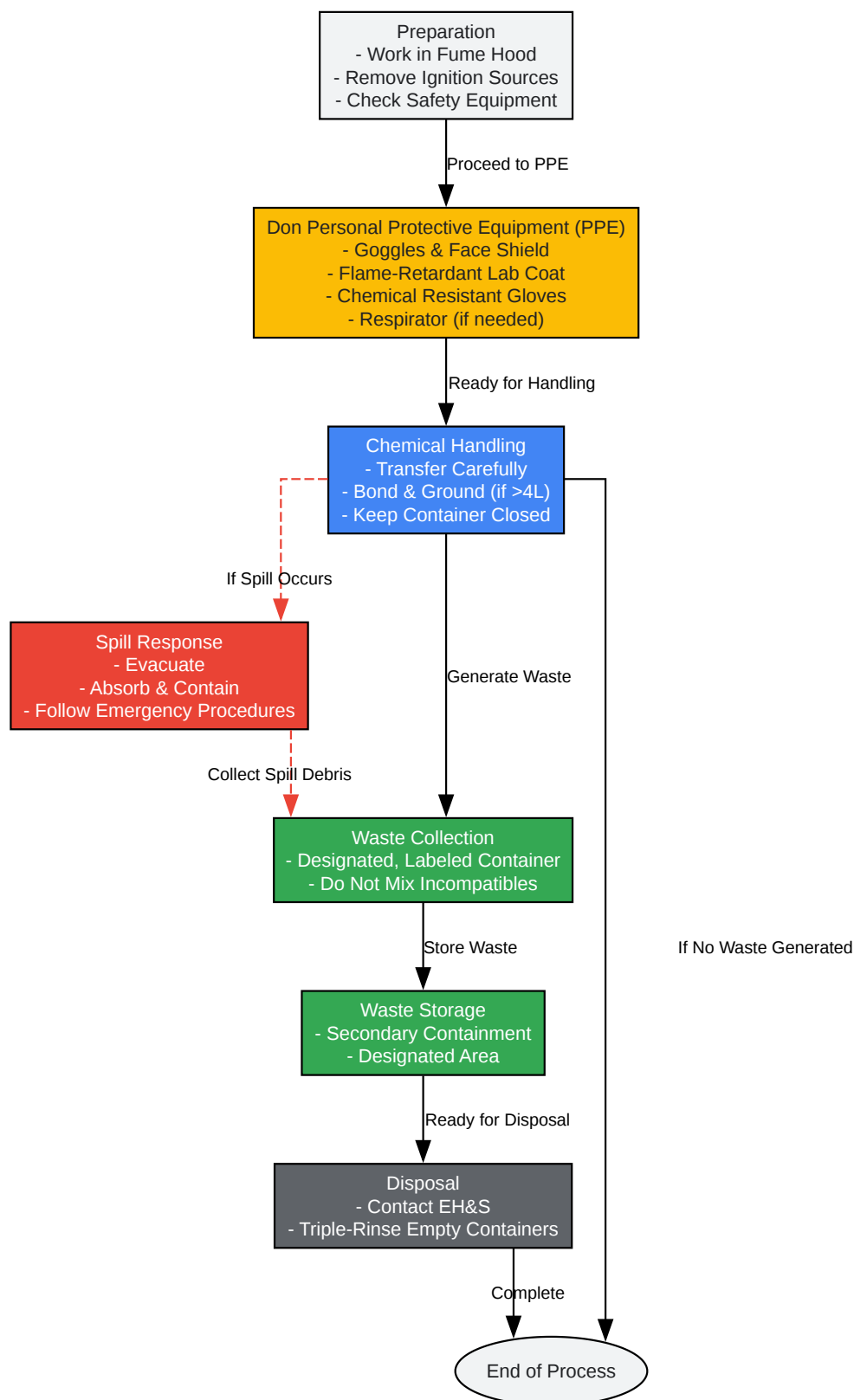
- Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment[9][10][11][12].
- Have an appropriate fire extinguisher (e.g., Class B) available in the immediate work area.
- Chemical Handling:
  - Wear all required personal protective equipment as specified in the table above.
  - When transferring the chemical, do so carefully to avoid splashing. For transfers of large volumes (greater than 4 liters), containers should be bonded and grounded to prevent static electricity buildup, which can be an ignition source[9][10][11][12].
  - Keep containers of **3-Cyclohexyl-1-propyne** tightly closed when not in use to prevent the escape of flammable vapors[9].
  - Use bottle carriers when transporting glass containers[12].
- In Case of a Spill:
  - Evacuate the immediate area.
  - If the spill is small, absorb it with an inert material (e.g., vermiculite, sand) and place the contaminated material in a sealed, labeled container for hazardous waste disposal.
  - If the spill is large, evacuate the laboratory and follow your institution's emergency procedures.

## Disposal Plan

- Waste Collection:
  - Collect all waste containing **3-Cyclohexyl-1-propyne** in a dedicated, properly labeled hazardous waste container[9][13][14]. The container must be in good condition, with a secure, leak-proof cap[13][14].
  - The waste container should be labeled "Hazardous Waste" and include the full chemical name: "**3-Cyclohexyl-1-propyne**"[13][14].

- Do not mix this waste with incompatible materials, such as strong oxidizing agents[10][15].
- Waste Storage:
  - Store the hazardous waste container in a designated, well-ventilated, and secondary containment area away from normal lab activities[13][14]. The secondary containment must be able to hold 110% of the volume of the primary container[13].
  - The storage area should be clearly marked with a "Danger – Hazardous Waste" sign[13].
- Waste Disposal:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor[14][16][17].
  - Do not dispose of **3-Cyclohexyl-1-propyne** down the drain[14][17].
  - Empty containers that held **3-Cyclohexyl-1-propyne** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste[14][16]. After rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies[14][16].

## Workflow for Safe Handling of 3-Cyclohexyl-1-propyne



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Caption: Workflow for the safe handling and disposal of **3-Cyclohexyl-1-propyne**.

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